

# Unveiling the Spectroscopic Signature of Malachite Green Carbinol Hydrochloride: A Technical Guide

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## Compound of Interest

Compound Name: *Malachite Green Carbinol hydrochloride*

Cat. No.: *B047116*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the absorption and emission properties of **malachite green carbinol hydrochloride**. This document is intended to serve as a valuable resource for researchers and scientists engaged in drug development and other fields where the precise characterization of this compound is essential. By summarizing key quantitative data, detailing experimental methodologies, and visualizing critical molecular transformations, this guide aims to facilitate a deeper understanding of the spectroscopic behavior of **malachite green carbinol hydrochloride**.

## Core Spectroscopic Properties

**Malachite green carbinol hydrochloride** is the colorless, carbinol form of the well-known triphenylmethane dye, malachite green. The spectroscopic characteristics of the carbinol form are distinct from the intensely colored cationic form. The interconversion between these two forms is primarily governed by pH, a critical factor in any spectroscopic analysis.

## Quantitative Spectroscopic Data

The following table summarizes the key quantitative data available for **malachite green carbinol hydrochloride**. It is important to distinguish these properties from those of the

colored, cationic form of malachite green.

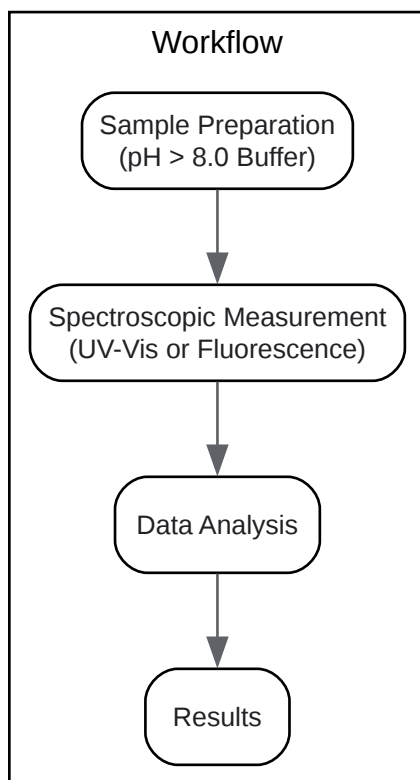
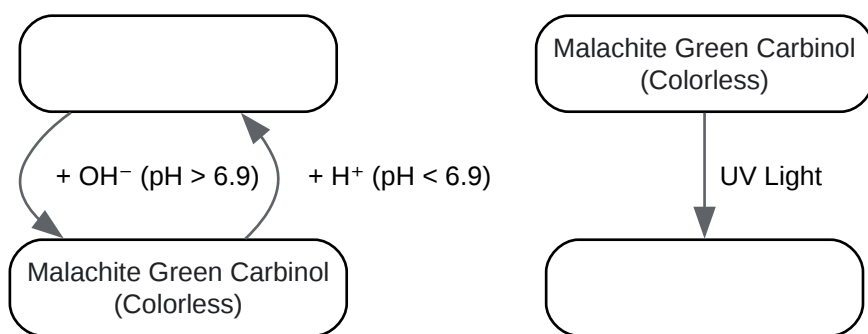
Parameter	Value	Wavelength Range (nm)	Reference
Maximum Absorption Wavelength ( $\lambda_{\text{max}}$ )	447 nm	-	[1]
Molar Absorptivity ( $\epsilon$ )	Data not available in the reviewed literature.	-	
Fluorescence	Essentially non-fluorescent.	-	[2]
Photodegradation Quantum Yield ( $\Phi$ )	$4.3 \times 10^{-3}$	280-312	[3][4]
Photodegradation Quantum Yield ( $\Phi$ )	$5.8 \times 10^{-3}$	313-410	[3][4]

## Molecular Transformations and Equilibria

The spectroscopic properties of malachite green are intrinsically linked to its molecular structure, which is highly sensitive to the surrounding chemical environment, particularly pH. The primary equilibrium is between the colored cationic form and the colorless carbinol form.

### pH-Dependent Equilibrium

In aqueous solutions, malachite green exists in a pH-dependent equilibrium between the green-colored cation and the colorless carbinol (or leucocarbinol) form.[3][4][5] The pKa for this equilibrium is approximately 6.9.[3][4][5] At pH values below 6.9, the colored cationic form predominates. Conversely, in neutral to basic conditions (pH > 8.0), the equilibrium shifts towards the formation of the colorless carbinol base.[6]



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